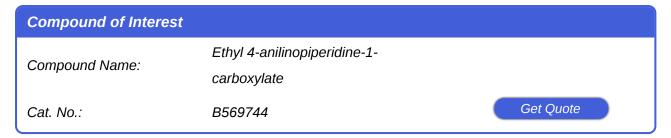


Ethyl 4-anilinopiperidine-1-carboxylate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 4-anilinopiperidine-1-carboxylate is a pivotal chemical intermediate with significant applications in the synthesis of complex pharmaceutical compounds, most notably as a precursor to potent analgesics and various research chemicals. This document provides a detailed overview of its chemical properties, synthesis protocols, and its role as a foundational building block in organic synthesis. The information is intended to support researchers and professionals in drug discovery and development.

Chemical Identity and Properties

Ethyl 4-anilinopiperidine-1-carboxylate is a derivative of 4-anilinopiperidine, featuring an ethyl carboxylate group attached to the piperidine nitrogen. This modification serves as a protecting group, modulating the reactivity of the piperidine nitrogen and allowing for selective chemical transformations at other sites of the molecule.[1]

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	116512-92-6[2]
Molecular Formula	C14H20N2O2[2]
IUPAC Name	ethyl 4-anilinopiperidine-1-carboxylate[2]
Synonyms	N-(1-Carbethoxypiperidin-4-yl)Aniline, 1- Piperidinecarboxylic acid, 4-(phenylamino)-, ethyl ester[2]
InChlKey	AOCPQWXKKIAVLT-UHFFFAOYSA-N[2]

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	248.32 g/mol	PubChem[2]
Exact Mass	248.152477885 Da	PubChem[2]
XLogP3	2.7	PubChem[2]
Polar Surface Area	41.6 Ų	PubChem[2]

Synthesis and Workflow

The synthesis of **Ethyl 4-anilinopiperidine-1-carboxylate** is a well-established multi-step process. The classical approach involves the initial formation of the precursor 4-anilinopiperidine (4-ANPP), followed by the introduction of the ethyl carboxylate group.[1]

Experimental Protocol: Two-Step Synthesis

Step 1: Reductive Amination to form 4-Anilinopiperidine (4-ANPP)

This foundational step involves a reductive amination reaction between 4-piperidone hydrochloride and aniline.[1]

• Reagents: 4-piperidone hydrochloride, aniline, zinc powder, aqueous acetic acid.



• Procedure:

- Combine 4-piperidone hydrochloride and aniline in a suitable reaction vessel.
- Add zinc powder and aqueous acetic acid to facilitate the reduction.
- Stir the mixture at room temperature for approximately 20-30 hours to form the intermediate imine.[1]
- Heat the reaction mixture to reflux (65–80°C) for an additional 20-30 hours to complete the reduction to the secondary amine, 4-ANPP.[1]
- Isolate and purify the 4-ANPP intermediate using standard laboratory techniques.

Step 2: N-Acylation to form **Ethyl 4-anilinopiperidine-1-carboxylate**

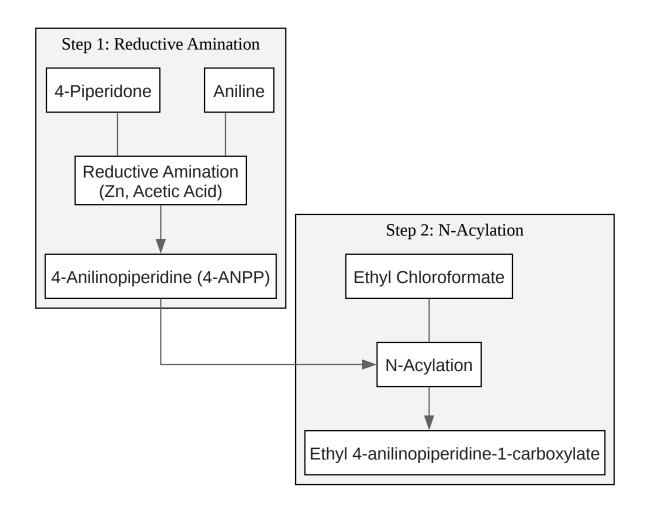
The isolated 4-ANPP is subsequently acylated using ethyl chloroformate.[1]

- Reagents: 4-Anilinopiperidine (4-ANPP), ethyl chloroformate, a suitable base (e.g., triethylamine), and an appropriate solvent (e.g., dichloromethane).
- Procedure:
 - Dissolve 4-ANPP and the base in the solvent and cool the mixture in an ice bath.
 - Add ethyl chloroformate dropwise to the cooled solution while stirring.
 - Allow the reaction to proceed to completion.
 - Work up the reaction mixture to isolate the crude product.
 - Purify the final compound, Ethyl 4-anilinopiperidine-1-carboxylate, via recrystallization or column chromatography.

Synthetic Workflow Diagram

The following diagram illustrates the logical flow of the classical synthesis method.





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Caption: Workflow for the synthesis of **Ethyl 4-anilinopiperidine-1-carboxylate**.

Role in Synthetic Chemistry

Ethyl 4-anilinopiperidine-1-carboxylate is a crucial building block in organic synthesis, primarily valued for its role as a direct precursor to 4-anilinopiperidine and its analogues.[1] The ethyl carboxylate group at the N-1 position functions as a protecting group that can be removed to enable further functionalization of the piperidine nitrogen.[1] This strategy is fundamental to creating a diverse library of related compounds for further investigation.[1] Its structure is a common scaffold found in numerous pharmaceuticals, facilitating interactions with biological targets such as enzymes and receptors.[1]



Pathway to Fentanyl Analogues

This compound is recognized as a key intermediate in the synthesis of various potent synthetic opioids, including fentanyl and its analogues. The core structure provides the necessary scaffold for subsequent chemical modifications that lead to the final active pharmaceutical ingredients. The Drug Enforcement Administration (DEA) has noted the importance of 4-anilinopiperidine derivatives in the illicit manufacture of fentanyl.[3]



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Caption: Synthetic utility as a protected intermediate.

Spectroscopic Characterization

The structural elucidation of **Ethyl 4-anilinopiperidine-1-carboxylate** is typically achieved using nuclear magnetic resonance (NMR) spectroscopy.

Table 3: ¹H NMR Spectroscopic Data

Assignment	Chemical Shift (δ) in ppm (approx.)	Multiplicity	Number of Protons
Ethyl -CH₃	~1.25	Triplet (t)	3H[1]
Piperidine Protons	2.85–3.40	Multiplet (m)	8H[1]
Ethyl -CH ₂	~4.12	Quartet (q)	2H[1]
Aromatic Protons	Not specified	Multiplet (m)	5H

In addition to ¹H NMR, ¹³C NMR spectroscopy is used to provide detailed information about the carbon skeleton, identifying the carbonyl carbon of the ester, the carbons of the ethyl group, the distinct carbons of the piperidine ring, and the carbons of the aromatic aniline ring.[1] Further characterization is typically performed using techniques such as Mass Spectrometry (MS) for



molecular weight confirmation and Infrared (IR) Spectroscopy to identify key functional groups like the carbonyl (C=O) stretch of the ester.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Ethyl 4-anilinopiperidine-1-carboxylate** is not readily available. Therefore, it should be handled with the utmost care, assuming it may be hazardous. Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat, are mandatory. All work should be conducted in a well-ventilated fume hood.

For guidance, the SDS for a closely related compound, Ethyl 4-aminopiperidine-1-carboxylate, indicates potential hazards such as skin and eye irritation.[4] General handling procedures for similar piperidine derivatives recommend avoiding contact with skin and eyes, not breathing vapors or mists, and keeping the substance away from heat, sparks, and open flames.[4][5]

Conclusion

Ethyl 4-anilinopiperidine-1-carboxylate is a compound of significant interest in medicinal chemistry and pharmaceutical development. Its role as a protected intermediate for 4-anilinopiperidine makes it an indispensable tool for the synthesis of a wide range of biologically active molecules. This guide provides essential technical information to aid researchers in its synthesis, characterization, and application in their scientific endeavors.

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References

- 1. Ethyl 4-anilinopiperidine-1-carboxylate | 116512-92-6 | Benchchem [benchchem.com]
- 2. Ethyl 4-anilinopiperidine-1-carboxylate | C14H20N2O2 | CID 43756052 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Federal Register :: Designation of Halides of 4-Anilinopiperidine as List I Chemicals [federalregister.gov]



- 4. fishersci.com [fishersci.com]
- 5. southwest.tn.edu [southwest.tn.edu]
- To cite this document: BenchChem. [Ethyl 4-anilinopiperidine-1-carboxylate: A
 Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b569744#ethyl-4-anilinopiperidine-1-carboxylate-cas-number-and-molecular-formula]

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